

Benzyl-PEG3-acid: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *Benzyl-PEG3-acid*

Cat. No.: *B1282989*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available safety information and data for **Benzyl-PEG3-acid** and structurally related compounds. A specific, official Safety Data Sheet (SDS) for **Benzyl-PEG3-acid** was not located. Therefore, the information provided should be used as a precautionary guide, and a comprehensive risk assessment should be conducted by qualified personnel before handling this chemical.

Hazard Identification and Classification

Benzyl-PEG3-acid is classified with the following hazards according to supplier information.

GHS Pictogram:

- GHS07

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

Physical and Chemical Properties

A summary of the available physical and chemical properties for **Benzyl-PEG3-acid** is presented in the table below.

| Property | Value | Source |
|---------------------|---|--------|
| CAS Number | 127457-63-0 | [1][2] |
| IUPAC Name | 3-(2-(2-(benzyloxy)ethoxy)ethoxy)propanoic acid | |
| Molecular Formula | C ₁₄ H ₂₀ O ₅ | [2] |
| Molecular Weight | 268.31 g/mol | [2] |
| Physical Form | Liquid | |
| Purity | Typically ≥95% | [1] |
| Storage Temperature | 2-8°C | |

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for minimizing risks in the laboratory.

General Handling Procedures:

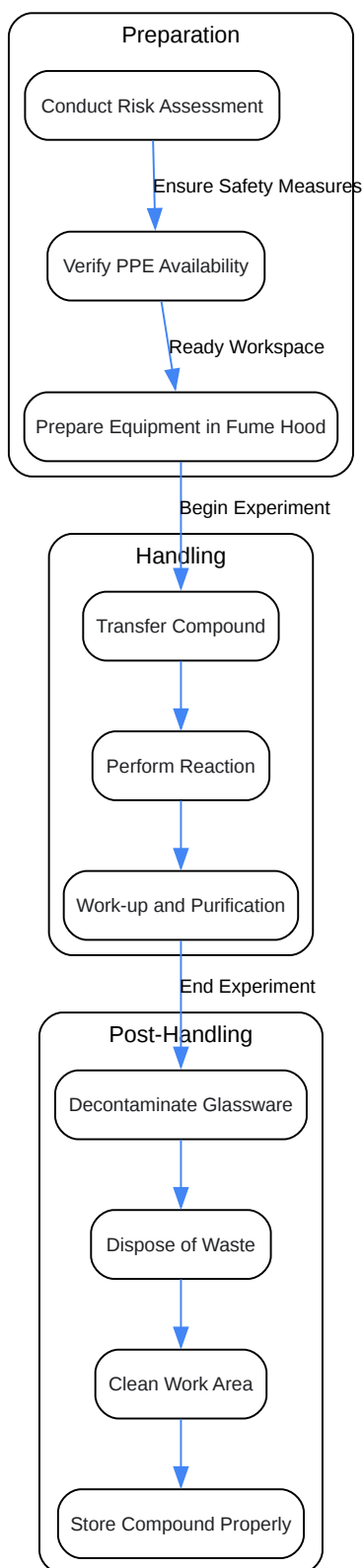
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[3][4]

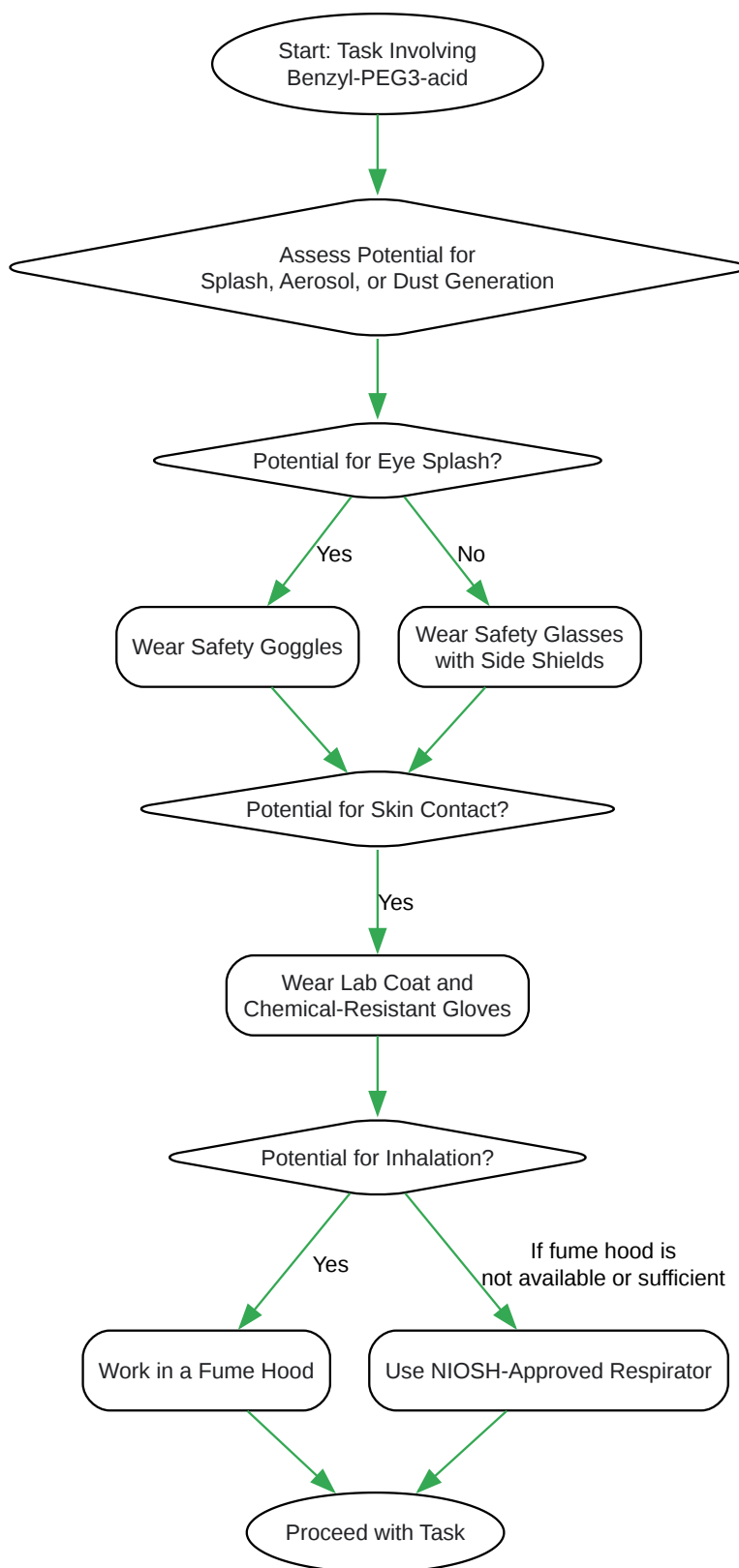
- Avoid direct contact with skin, eyes, and clothing.[5]
- Prevent the formation of aerosols or mists.[4]
- Use non-sparking tools and avoid sources of ignition.[6][7]
- Wash hands thoroughly after handling the material.[5][6]
- Do not eat, drink, or smoke in the work area.[6][8]

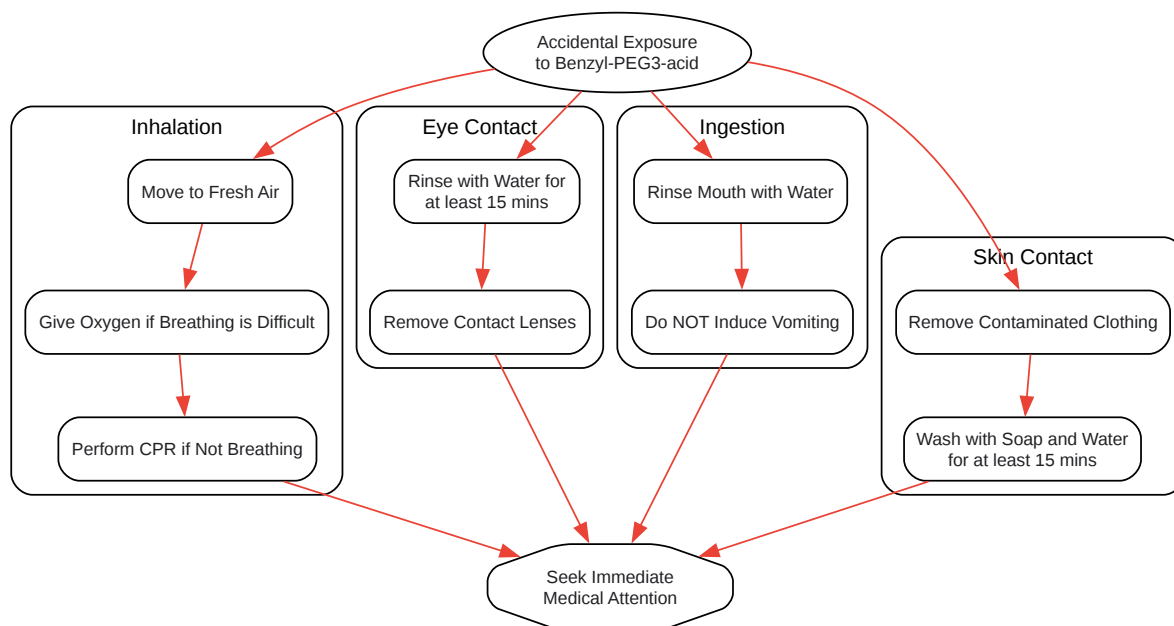
Storage Conditions:

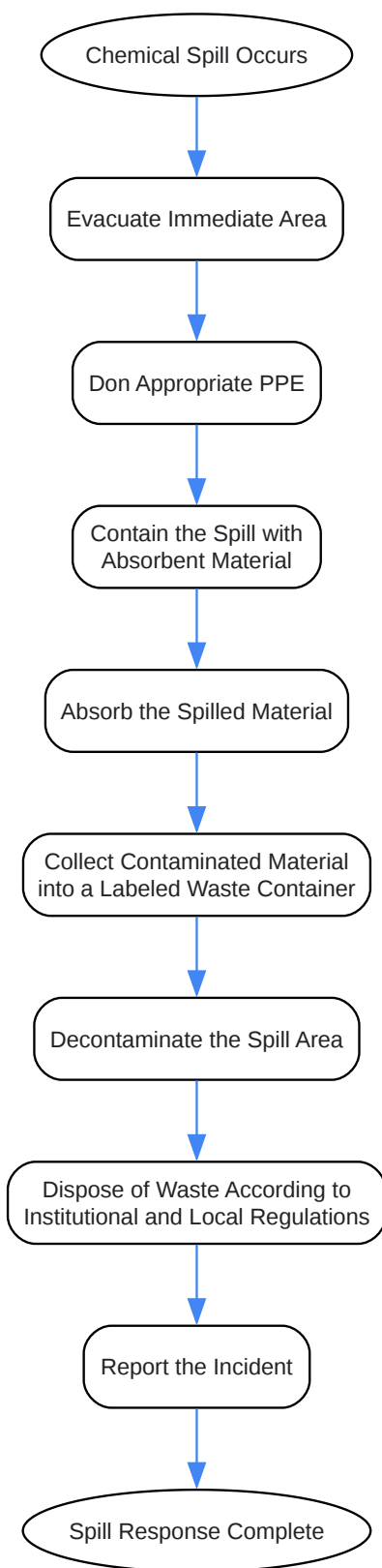
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[3][4][6]
- Recommended storage temperature is between 2-8°C.
- Store away from incompatible materials, such as strong oxidizing agents.[4]

The following workflow illustrates the general procedure for safe handling of **Benzyl-PEG3-acid**.









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